

Application Notes: Synthesis and Utility of Water-Soluble Diaminodisulfides and Dialkoxydisulfides

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Compound of Interest

Compound Name: Disulfane

Cat. No.: B1208498

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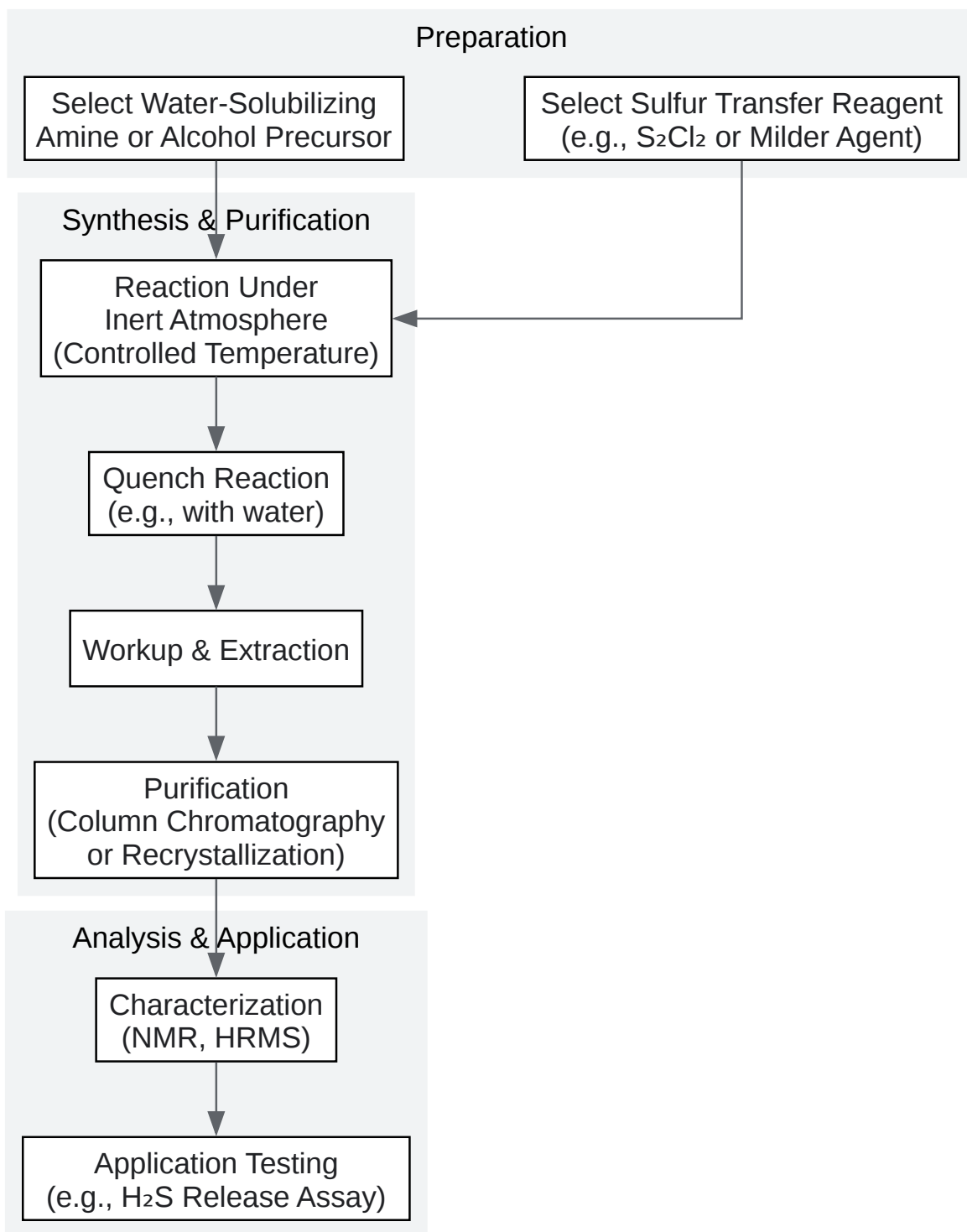
Introduction

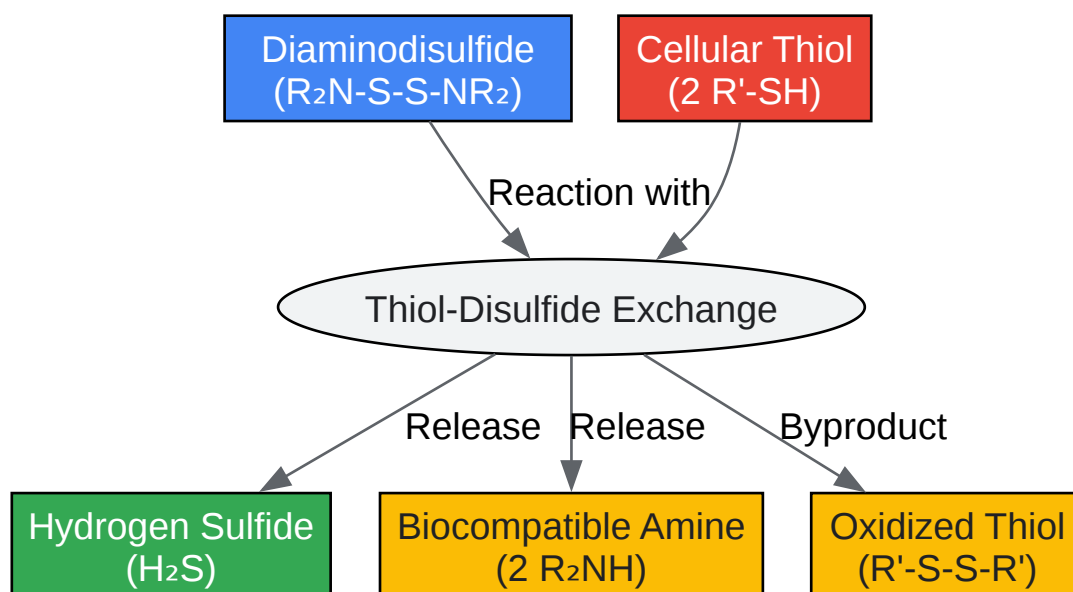
Water-soluble diaminodisulfides (containing an N-S-S-N linkage) and dialkoxydisulfides (with an O-S-S-O linkage) are classes of heterosubstituted disulfides gaining traction in biomedical research and drug development. Their unique chemical properties make them valuable as redox-responsive linkers in drug delivery systems and as potent hydrogen sulfide (H_2S) donors. [1][2] Disulfide bonds are relatively stable in the bloodstream but are readily cleaved in the highly reducing intracellular environment, particularly within tumor cells which have elevated levels of glutathione (GSH).[1][3] This targeted cleavage allows for the site-specific release of therapeutic agents. Furthermore, the reaction of these specific disulfides with thiols can trigger a rapid "burst" release of H_2S , a critical signaling molecule with therapeutic potential.[4][5][6]

These notes provide detailed protocols for the synthesis of water-soluble diaminodisulfides and dialkoxydisulfides, summarize key quantitative data, and illustrate relevant chemical pathways and experimental workflows.

General Synthetic Workflow

The synthesis of these compounds follows a logical progression from selecting appropriate starting materials to final characterization. The choice of starting amine or alcohol is critical for ensuring the final product's water solubility. The general workflow involves a coupling reaction with a sulfur-transfer reagent, followed by purification and characterization.





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